

# Sorbohydroxamic acid stability in DMSO for long-term storage

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Sorbohydroxamic acid

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An Application Scientist's Guide to **Sorbohydroxamic Acid (SAHA)** Stability in DMSO

Welcome to the technical support center. As a Senior Application Scientist, I understand that the integrity of your reagents is paramount to the success of your research. A common yet critical question revolves around the long-term stability of **Sorbohydroxamic acid (SAHA)**, also known as Vorinostat, when stored in Dimethyl Sulfoxide (DMSO). This guide provides in-depth answers, troubleshooting workflows, and best-practice protocols to ensure the potency and reliability of your SAHA-DMSO stock solutions.

## Frequently Asked Questions (FAQs)

This section addresses the most common queries regarding the handling and storage of SAHA in DMSO.

Q1: What is the recommended procedure for preparing a SAHA-DMSO stock solution?

A: Preparing a stable, high-concentration stock solution is the first critical step. The high solubility of SAHA in DMSO allows for concentrated stocks, often ranging from 10 mM to over 200 mM (approx. 66 mg/mL).<sup>[1][2][3]</sup> The key to longevity is minimizing exposure to contaminants, especially water.

Q2: Why is using anhydrous DMSO so important?

A: The hydroxamic acid functional group in SAHA is susceptible to hydrolysis, a chemical reaction with water that would cleave the molecule, rendering it inactive.[4][5] DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. Using fresh, anhydrous (water-free) DMSO is critical to prevent this degradation pathway from the outset.[6] Storing DMSO properly (tightly sealed, in a dry place) is also essential.[7]

Q3: What are the optimal temperature and duration for storing SAHA in DMSO?

A: There is a consensus among suppliers for low-temperature storage, but the recommended duration varies. For routine use within a few months, -20°C is acceptable. For long-term archival storage (over 3 months), -80°C is superior for preserving potency.

Supplier Recommendation	Storage Temperature	Recommended Duration	Key Notes
Cell Signaling Technology	-20°C	Use within 3 months	Aliquot to avoid freeze-thaw cycles.[1][2]
Selleck Chemicals	-80°C	Up to 1 year	Suggests 1 month stability at -20°C.[6]
APEX BIO	Below -20°C	"Several months"	Recommends using the solution soon after preparation.[8]
Cayman Chemical	-20°C	≥ 4 years (as solid)	Does not specify duration for DMSO stock, but advises against storing aqueous dilutions for more than a day.[3]

Q4: How do multiple freeze-thaw cycles affect the stability of the SAHA solution?

A: Each freeze-thaw cycle introduces a risk of moisture contamination from condensation entering the tube. This repeated exposure to small amounts of water can lead to cumulative

hydrolytic degradation of SAHA. Therefore, it is a universal best practice to aliquot the main stock solution into single-use volumes to avoid thawing the entire supply repeatedly.[1][2]

Q5: My older SAHA-DMSO stock is giving me inconsistent results. Could it have degraded?

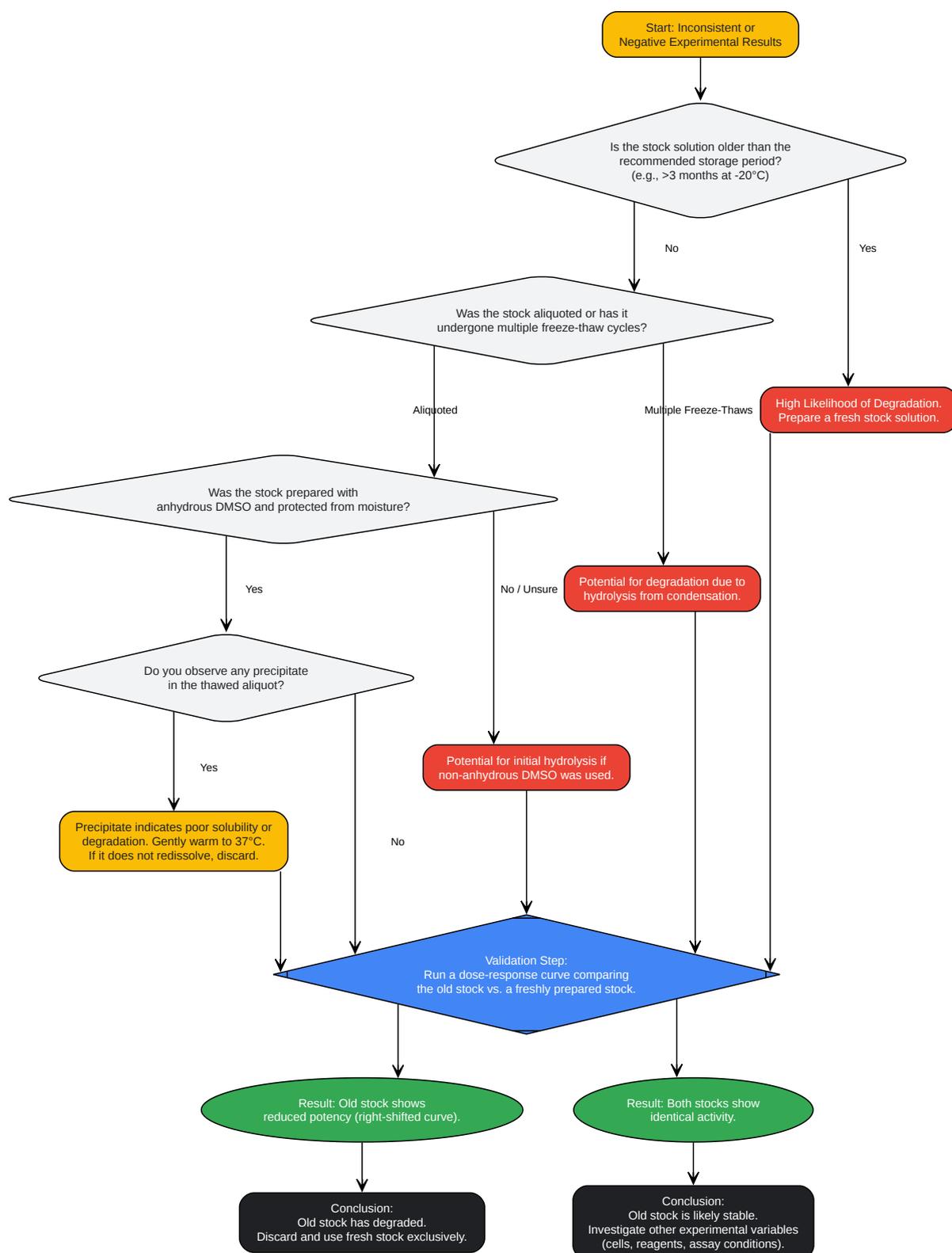
A: Yes, this is a strong possibility. A loss of potency due to degradation is a primary cause of experimental variability. If you observe a diminished effect (e.g., requiring a higher concentration to achieve the same biological outcome) or a complete loss of activity, the integrity of your stock solution should be the first suspect. Refer to the Troubleshooting Guide below for a systematic approach to this problem.

## Troubleshooting Guide

Encountering unexpected results can be frustrating. This guide provides a logical workflow to determine if your stored SAHA-DMSO stock is the source of the issue.

Problem: Inconsistent or weaker-than-expected biological activity from a previously reliable SAHA-DMSO stock.

Use the following workflow to diagnose the problem.



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Caption: Troubleshooting workflow for assessing SAHA-DMSO stock stability.

## Experimental Protocols

### Protocol 1: Preparation of a 20 mM SAHA Stock Solution in Anhydrous DMSO

- Materials:
  - SAHA (Vorinostat) powder (e.g., 5 mg)[1][2]
  - Anhydrous DMSO, unopened or properly stored in a desiccator.[6]
  - Sterile, amber microcentrifuge tubes or cryovials.
- Calculation:
  - The molecular weight of SAHA is 264.32 g/mol .[1]
  - To make a 20 mM stock from 5 mg of powder:
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
    - $\text{Volume (}\mu\text{L)} = (0.005 \text{ g} / (0.020 \text{ mol/L} * 264.32 \text{ g/mol})) * 1,000,000 \mu\text{L/L}$
    - $\text{Volume} \approx 945.8 \mu\text{L}$
- Procedure:
  1. Allow the SAHA vial to equilibrate to room temperature before opening to prevent condensation.
  2. Aseptically add 945.8  $\mu\text{L}$  of anhydrous DMSO to the vial containing 5 mg of SAHA.
  3. Vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless. If solubility is an issue, gentle warming to 37°C for 5-10 minutes can help.[8]
  4. Dispense the solution into single-use aliquots (e.g., 10-20  $\mu\text{L}$ ) in sterile, amber cryovials. Amber vials are preferred to protect from light, although SAHA is not reported to be exceptionally light-sensitive.

5. Store the aliquots at  $-20^{\circ}\text{C}$  for short-term use (<3 months) or at  $-80^{\circ}\text{C}$  for long-term storage (>3 months).[\[1\]](#)[\[2\]](#)[\[6\]](#)

#### Protocol 2: Quality Control Check for a Stored SAHA-DMSO Aliquot

- Visual Inspection:
  - Remove a single aliquot from the freezer.
  - Thaw completely at room temperature.
  - Visually inspect the solution. It should be a clear, colorless liquid. The presence of any precipitate or crystals may indicate solubility issues or degradation. If precipitate is seen, try warming the tube to  $37^{\circ}\text{C}$  for a few minutes. If it does not redissolve, the aliquot should be discarded.
- Functional Validation (Recommended):
  - The most definitive test is to compare its biological activity against a freshly prepared standard.
  - Prepare a new 20 mM SAHA stock solution following Protocol 1.
  - Perform a dose-response experiment in your cell line of interest, running dilutions from both the old aliquot and the new stock in parallel.
  - If the  $\text{IC}_{50}$  value or the magnitude of the biological effect is significantly different between the two, it confirms that the older stock has lost potency and should be discarded.

By following these guidelines, researchers can ensure the chemical integrity of their SAHA-DMSO solutions, leading to more reliable and reproducible experimental outcomes.

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- To cite this document: BenchChem. [Sorbohydroxamic acid stability in DMSO for long-term storage]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337027#sorbohydroxamic-acid-stability-in-dms0-for-long-term-storage]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)